

Nilutamide thermodynamic properties stability

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Compound Focus: Nilutamide

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Polymorphic Forms and Relative Stability

Nilutamide can exist in multiple crystalline forms, or polymorphs. The commercial form (Form I) is the most thermodynamically stable, while other forms are metastable [1] [2].

The table below summarizes the identified polymorphs and their key characteristics:

Polymorph	Designation	Relative Thermodynamic Stability	Key Characteristics and Isolation Methods
Form I	Commercial Form	Most stable (monotropically related to Form II) [1]	Readily crystallizes under ambient conditions; structure confirmed by single-crystal X-ray diffraction [1] [2].
Form II	Metastable Polymorph	Less stable than Form I [1]	Can be obtained via cocrystallization or lyophilization; pure Form II isolated at ambient temperature using FmocFF/acetonitrile organogel [1] [2].
Form III	Metastable Polymorph	Stability relationship not fully detailed	Considered an "elusive" polymorph; structure solved by single-crystal X-ray diffraction [1].

Polymorph	Designation	Relative Thermodynamic Stability	Key Characteristics and Isolation Methods
Other Forms	Forms IV & V	Information not available	Mentioned as among five identified forms; no detailed data in searched literature [2].
Chloroform Solvate	Solvate Form	Stability relative to neat forms not specified	Newly reported structure; single-crystal X-ray diffraction confirms a 1:1 nilutamide-chloroform stoichiometry [2].

Experimental Stability and Energetic Data

The following table consolidates the key experimental and computational findings regarding **nilutamide's** stability.

Analysis Method	Key Findings on Stability and Energetics
Structural & Thermodynamic Study	Forms I and II are monotropically related (Form I is stable at all temperatures below melting). Comprehensive stability ranking: Form I > Form II > Form III [1].
Lattice Energy Calculations	Periodic DFT methods (B3LYP-D3/6-31(F+)G(d,p) and PBEh-3c/def2-mSVP) provided accurate lattice energy values for Form I against experimental data. PIXEL and PBEh-3c methods correctly predicted the stability order of Forms I and II [1].
Solution Calorimetry	Used to determine the relative stability of Forms I and II, confirming Form I as the thermodynamically most stable solid phase [1].
Thermal Analysis	Revealed that the organogel matrix used to crystallize Form II not only templates its formation but also affects its thermal transformation pathway [2].

Detailed Experimental Protocols

For researchers looking to reproduce these studies, here are the methodologies for key experiments cited in the literature.

Isolation of Polymorphs via Gel-Mediated Crystallization

This protocol describes a method to obtain pure **nilutamide** Form II under mild conditions [2].

- **Gel Preparation:** A low-molecular-weight gelator, FmocFF, is dissolved in a suitable organic solvent (e.g., acetonitrile) at a concentration of 15% w/v. The mixture is heated until the gelator dissolves completely.
- **Drug Loading:** **Nilutamide** is added to the hot gelator solution to create a supersaturated solution. The study used temperatures of 25°C and 35°C to achieve different supersaturation levels.
- **Crystallization:** The hot solution is cooled to room temperature and left undisturbed for 2 to 5 days. Crystallization occurs within the resulting gel matrix.
- **Polymorph Control:** The specific solvent and supersaturation level critically influence the outcome. For example, using an **acetonitrile-based FmocFF organogel (F-ACN)** at a lower supersaturation (CNil@25°C) yielded distinct needle-like crystals of Form II.

Structural and Thermodynamic Investigation

This methodology provides a framework for a comprehensive polymorph study [1].

- **Polymorph Generation:** Alternative polymorphs (Form II and Form III) were obtained through attempts at cocrystallization and via lyophilization.
- **Structural Elucidation:** The crystal structures of all polymorphs were determined using **single-crystal X-ray diffraction**.
- **Stability and Energetics:**
 - **Thermal Analysis:** Techniques like Differential Scanning Calorimetry (DSC) were used to study melting behavior and solid-solid transitions.
 - **Solution Calorimetry:** The enthalpy of solution was measured to determine the relative stability of the polymorphs.
 - **Lattice Energy Calculation:** The performance of various computational methods (DFT-D, semi-empirical, PIXEL) was compared for calculating lattice energy and ranking polymorph stability.

Logical Workflow for Polymorph Stability Study

The diagram below outlines the key steps and decision points in a comprehensive polymorph stability study, integrating the experimental methods discussed.

Logical workflow for a polymorph stability study, integrating generation, characterization, and analysis phases.

Limitations and Research Gaps

While the search results confirm **nilutamide**'s polymorphism and establish a clear stability ranking, they lack extensive published quantitative data. Specific physicochemical properties like solubility, dissolution rates, and melting points for individual polymorphs are not detailed in the current search findings.

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References

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